

An In-depth Technical Guide to 4-Oxohexanal: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Oxohexanal

Cat. No.: B8731499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural information of **4-Oxohexanal**, a dicarbonyl compound with potential applications in various scientific domains. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

4-Oxohexanal, a bifunctional molecule containing both a ketone and an aldehyde group, possesses a unique reactivity profile. A summary of its key quantitative properties is provided in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
IUPAC Name	4-oxohexanal	[1]
CAS Number	25346-59-2	[1]
Canonical SMILES	CCC(=O)CCC=O	[1]
InChI	InChI=1S/C6H10O2/c1-2-6(8)4-3-5-7/h5H,2-4H2,1H3	[1]
InChIKey	KKOFYQBBUSZDKJ-UHFFFAOYSA-N	[1]
Predicted LogP	-0.2	[1]
Kovats Retention Index (Standard non-polar)	909, 911	[1]

Chemical Structure

The structural representation of **4-Oxohexanal** is fundamental to understanding its chemical behavior and potential interactions.

Figure 1: Chemical structure of **4-Oxohexanal**.

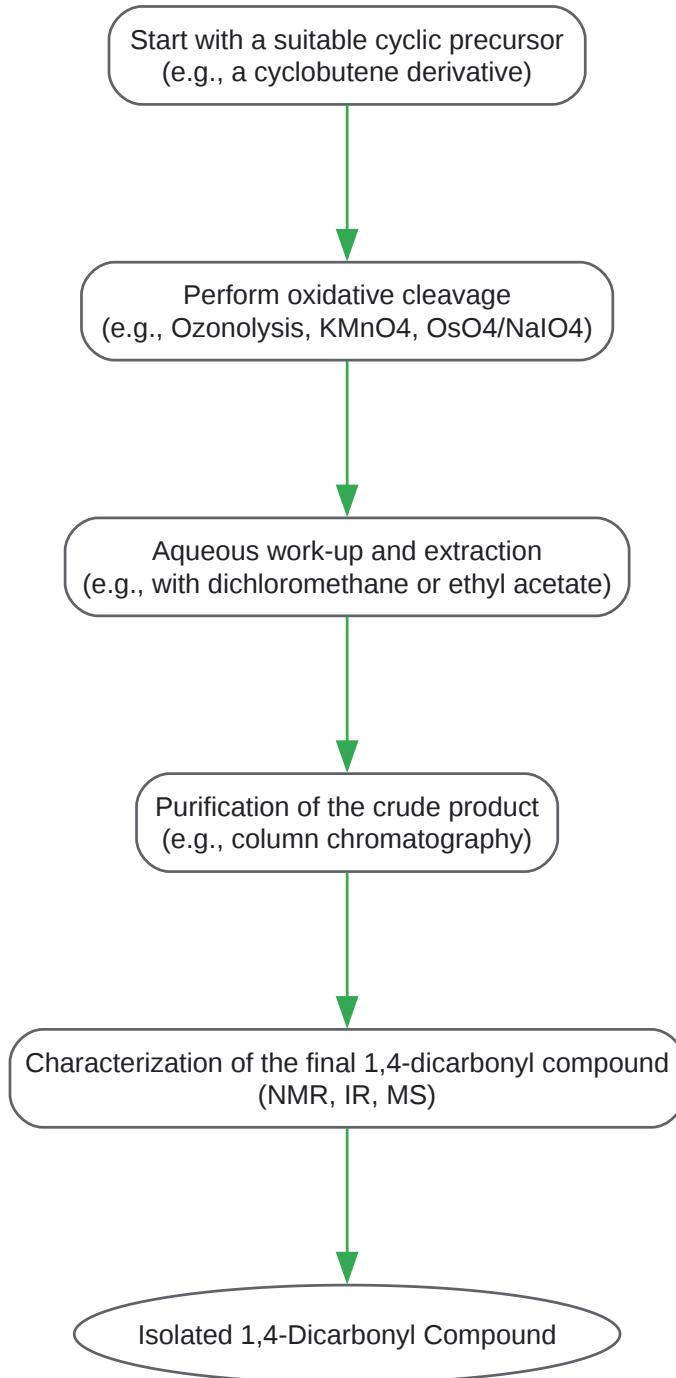
Experimental Protocols

Detailed experimental protocols for the specific synthesis of **4-Oxohexanal** are not readily available in the public domain. However, general methods for the synthesis of 1,4-dicarbonyl compounds can be adapted. One common approach is the oxidative cleavage of cyclic precursors.

General Synthesis Workflow for 1,4-Dicarbonyl Compounds

The following diagram illustrates a generalized workflow for the synthesis of 1,4-dicarbonyl compounds, which could be theoretically applied for the synthesis of **4-Oxohexanal**.

Generalized Synthesis Workflow for 1,4-Dicarbonyl Compounds



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Figure 2: Generalized workflow for the synthesis of 1,4-dicarbonyl compounds.

Spectroscopic Analysis

While specific experimental conditions for acquiring spectroscopic data for **4-Oxohexanal** are not detailed in the available literature, general protocols for similar small organic molecules can be followed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H and ^{13}C NMR spectra would be crucial for structural elucidation. Samples are typically dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and analyzed using a standard NMR spectrometer (e.g., 400 or 500 MHz). Chemical shifts are reported in ppm relative to a reference standard like tetramethylsilane (TMS).
- Infrared (IR) Spectroscopy:
 - An IR spectrum would confirm the presence of the carbonyl groups (C=O) from the aldehyde and ketone functionalities, typically showing strong absorption bands in the region of $1700\text{-}1740\text{ cm}^{-1}$. The C-H stretches of the aldehyde group would also be observable.
- Mass Spectrometry (MS):
 - Mass spectrometry, often coupled with Gas Chromatography (GC-MS), would be used to determine the molecular weight and fragmentation pattern of **4-Oxohexanal**. The molecular ion peak (M^+) would be expected at an m/z corresponding to its molecular weight (114.14).

Biological Activity

Currently, there is limited information on the biological activity of **4-Oxohexanal**. One study has reported its antibacterial activity. Further research is required to explore its full pharmacological potential and any associated signaling pathways. No information regarding specific signaling pathways involving **4-Oxohexanal** was found during the literature search for this guide.

Conclusion

This technical guide has summarized the core chemical properties and structural features of **4-Oxohexanal** based on currently available information. While foundational data is accessible,

there is a clear need for more detailed, publicly available experimental protocols for its synthesis and comprehensive spectroscopic characterization. The reported antibacterial activity suggests a potential avenue for future research into its biological applications. Professionals in drug development and chemical research can use this guide as a starting point for further investigation into this intriguing dicarbonyl compound.

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References

- 1. 4-Oxohexanal | C6H10O2 | CID 5323605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Oxohexanal: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8731499#4-oxohexanal-chemical-properties-and-structure]

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